

Platyphylline natural source plants genus

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Compound Focus: Platyphylline

CAS No.: 480-78-4

Cat. No.: S624033

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Chemical Identity and Properties

For research and identification purposes, the basic chemical properties of **Platyphylline** are as follows [1] [2]:

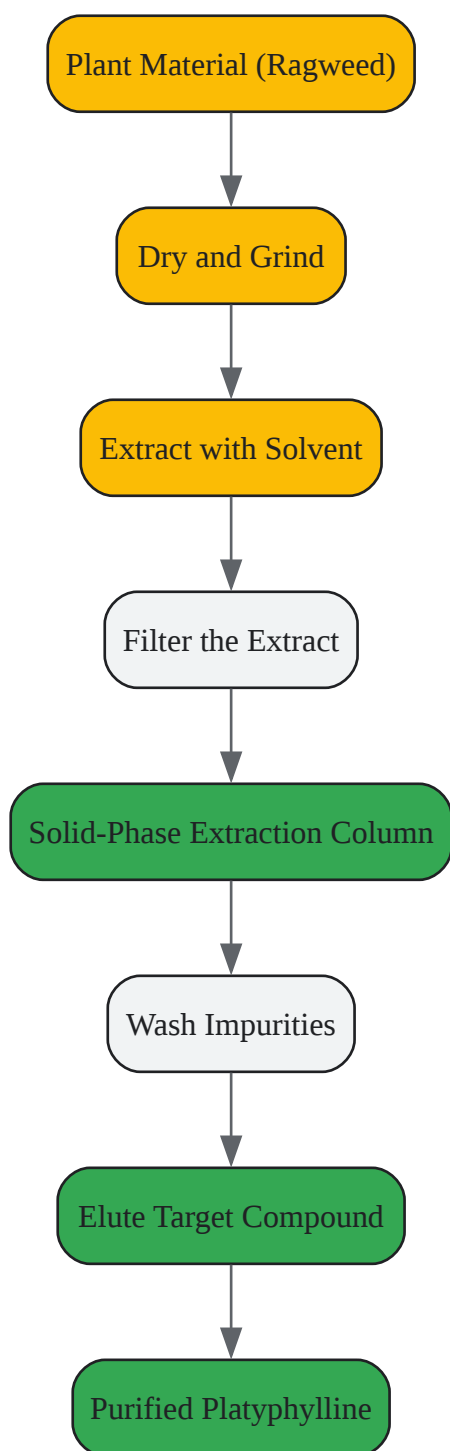
Property	Specification
CAS Number	480-78-4
Molecular Formula	$C_{18}H_{27}NO_5$
Molecular Weight	337.41 g/mol
Form	Crystalline solid

Experimental Protocols

Here are methodologies for the extraction and analysis of **platyphylline** from plant material, as cited in the scientific literature.

Solid-Phase Extraction from Ragweed

An optimized solid-phase extraction process was developed to isolate **platyphylline**. The following diagram outlines the general workflow, which involves preparation of the plant material, extraction, and purification [3].



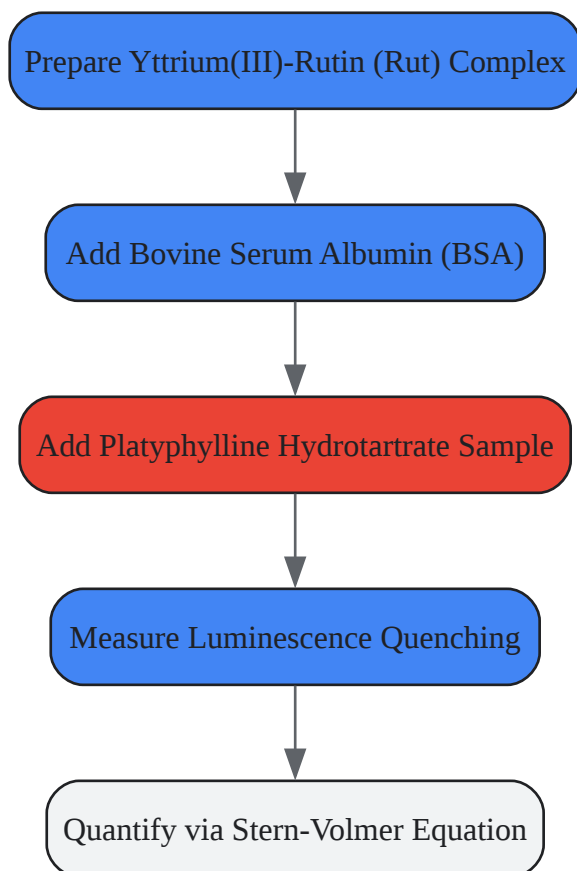
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Solid-phase extraction workflow for plant material.

While the original article provides a detailed optimized method, the general principle involves loading a crude plant extract onto a solid-phase extraction column, washing away unwanted impurities, and then eluting the purified **platyphylline** [3].

Analytical Method: Luminescence Determination

A luminescence method was developed for determining **platyphylline** hydrotartrate in dosage forms. This method is based on the quenching effect of tartrate ions (from the **platyphylline** salt) on the luminescence of a Yttrium(III)-Rutin complex [4].



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*Luminescence quenching assay for **platyphylline**.*

The key steps are [4]:

- **Prepare the probe:** Form the Y(III)-Rutin complex in the presence of Bovine Serum Albumin (BSA), which enhances the luminescence signal. The maximum quenching effect is observed at a pH of 6.0-7.0, maintained with a urotropine buffer.
- **Mechanism:** The tartrate ions from **platyphylline** hydrotartrate are believed to form a complex with Yttrium(III), leading to the destruction of the original Y(III)-Rutin complex and a consequent decrease (quenching) of its luminescence intensity.
- **Quantification:** The degree of luminescence quenching follows the Stern-Volmer relationship. The Stern-Volmer constant for this reaction is reported to be **1,230 L/mol** [4].

Pharmacological and Toxicological Profile

- **Pharmacological Action:** **Platyphylline** has been documented to exhibit **anticholinergic activity** on muscarinic receptors in isolated tissue preparations like the guinea pig ileum [5].
- **Toxicity Profile:** A key point for drug development is that **platyphylline** belongs to the **platynecine-type** of pyrrolizidine alkaloids. This structural class is characterized by a saturated necine base, which is associated with **low or no toxicity** compared to the unsaturated, hepatotoxic pyrrolizidine alkaloids [5]. The lack of metabolic activation into toxic pyrrolic metabolites is a primary reason for its safer profile.

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References

1. | TargetMol Platyphylline [targetmol.com]
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5. The action and toxicity of platyphylline and... [semanticscholar.org]

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